

The Synthesis and Characterization of Carsalam: A Technical Guide

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Compound of Interest

Compound Name: *Carsalam*

Cat. No.: *B1662507*

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Introduction

Carsalam, systematically known as 2H-1,3-benzoxazine-2,4(3H)-dione, is a heterocyclic organic compound with recognized analgesic and non-steroidal anti-inflammatory properties. Its mechanism of action is associated with the inhibition of cyclooxygenase (COX) enzymes, key players in the inflammatory cascade. This technical guide provides a comprehensive overview of the synthesis and characterization of **Carsalam**, offering detailed experimental protocols and quantitative data to support research and development in the pharmaceutical field.

Physicochemical Properties of Carsalam

A summary of the key physicochemical properties of **Carsalam** is presented in the table below, providing a foundational dataset for its handling and analysis.

Property	Value
Molecular Formula	C ₈ H ₅ NO ₃
Molecular Weight	163.13 g/mol
CAS Number	2037-95-8
Melting Point	228-232 °C
Appearance	Off-white to light brown crystalline powder
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)

Synthesis of Carsalam

The synthesis of **Carsalam** can be achieved through various methods. Historically, a traditional approach involving ethyl chloroformate has been employed. More recently, a safer and more efficient method utilizing diethyl carbonate has been developed and patented.

Modern Synthesis of Carsalam via Diethyl Carbonate

This contemporary method offers high yield and purity while avoiding the use of toxic reagents like ethyl chloroformate.

- **Reaction Setup:** In a suitable reaction vessel, combine salicylamide and diethyl carbonate.
- **Addition of Base:** Introduce a solution of sodium ethoxide in ethanol to the mixture.
- **Heating:** Heat the reaction mixture to 80°C and maintain this temperature for approximately 2 hours.
- **Hydrolysis:** After cooling, add water to the reaction mixture, followed by the dropwise addition of hydrochloric acid to induce precipitation of the product.
- **Isolation:** Isolate the precipitated **Carsalam** by filtration.
- **Washing and Drying:** Wash the product with ethanol and water, then dry under vacuum to obtain the final product.

Traditional Synthesis of Carsalam using Ethyl Chloroformate

This method, while effective, utilizes hazardous materials and is being superseded by the more modern approach.

- **Reaction Setup:** Dissolve salicylamide in a mixture of pyridine and acetonitrile.
- **Reagent Addition:** Add ethyl chloroformate to the solution.
- **Reaction:** Allow the reaction to proceed, leading to the formation of **Carsalam**.
- **Isolation and Purification:** Isolate the crude product and purify through appropriate techniques such as recrystallization.

Comparison of Synthesis Methods

The following table summarizes the key quantitative differences between the modern and traditional synthesis methods for **Carsalam**.

Parameter	Modern Method (Diethyl Carbonate)	Traditional Method (Ethyl Chloroformate)
Yield	~90%	~85%
Purity (HPLC)	>99.9%	Not consistently reported
Key Reagents	Diethyl carbonate, Sodium ethoxide	Ethyl chloroformate, Pyridine
Solvents	Ethanol, Water	Acetonitrile, Pyridine
Safety Profile	Higher (avoids toxic reagents)	Lower (uses toxic ethyl chloroformate)

Characterization of Carsalam

The identity and purity of synthesized **Carsalam** are confirmed through various analytical techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is a critical technique for assessing the purity of **Carsalam**.

- Mobile Phase: A gradient mixture of acetonitrile and water containing 0.1% phosphoric acid.
- Stationary Phase: A C18 reversed-phase column.
- Detection: UV detection at a wavelength of 254 nm.
- Purity Assessment: The purity is determined by the area percentage of the main peak, with a target of >99.9%.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is used to confirm the chemical structure of **Carsalam**.

- Sample Preparation: Dissolve approximately 10-20 mg of the **Carsalam** sample in deuterated dimethyl sulfoxide (DMSO-d_6).
- Instrument Parameters:
 - Spectrometer Frequency: 400 MHz
 - Pulse Angle: 90°
 - Relaxation Delay: 1-5 seconds
- Data Acquisition: Acquire the ^1H NMR spectrum.
- Data Analysis: The characteristic peaks for **Carsalam** in DMSO-d_6 are observed at approximately δ 11.5 (s, 1H, OH) and δ 7.0-8.0 (m, 4H, Ar-H).

Fourier-Transform Infrared (FTIR) Spectroscopy

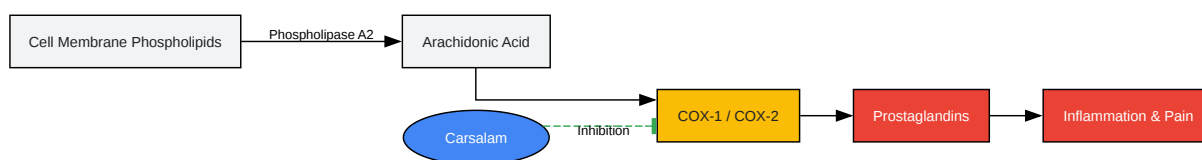
FTIR spectroscopy provides information about the functional groups present in the **Carsalam** molecule.

- Sample Preparation: Prepare a potassium bromide (KBr) pellet containing a small amount of the **Carsalam** sample.
- Instrument Parameters:
 - Spectral Range: 4000-400 cm^{-1}
 - Resolution: 4 cm^{-1}
 - Number of Scans: 16-32
- Data Acquisition: Obtain the FTIR spectrum.
- Data Analysis: The spectrum will show characteristic absorption bands for the hydroxyl (-OH), carbonyl (C=O), and aromatic (C=C) functional groups present in **Carsalam**.

Mechanism of Action: Cyclooxygenase Inhibition

Carsalam exerts its anti-inflammatory and analgesic effects by inhibiting the cyclooxygenase (COX) enzymes, specifically COX-1 and COX-2. This inhibition disrupts the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.

The following diagram illustrates the simplified signaling pathway of COX inhibition by **Carsalam**.

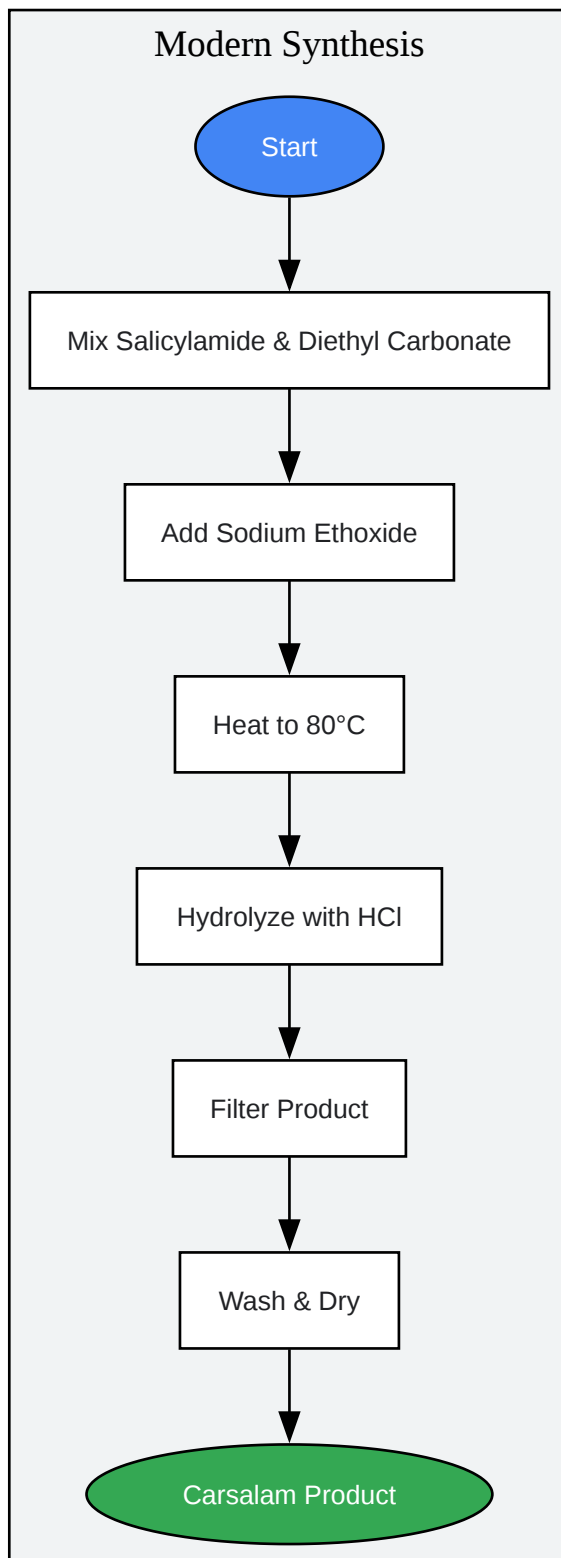


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Caption: Simplified signaling pathway of **Carsalam**'s inhibition of COX enzymes.

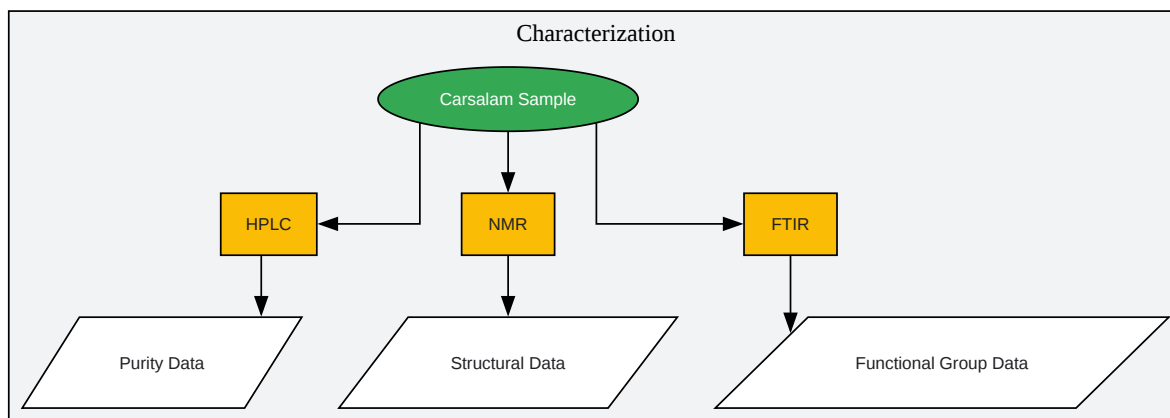
Experimental and Synthesis Workflows

The following diagrams provide a visual representation of the synthesis and characterization workflows for **Carsalam**.



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Caption: Workflow for the modern synthesis of **Carsalam**.



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Caption: Analytical workflow for the characterization of **Carsalam**.

- To cite this document: BenchChem. [The Synthesis and Characterization of Carsalam: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1662507#carsalam-synthesis-and-characterization\]](https://www.benchchem.com/product/b1662507#carsalam-synthesis-and-characterization)

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